

An In-depth Technical Guide to 2,4-Bis(1-phenylethyl)phenol

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Compound of Interest

Compound Name: 2,4-Bis(1-phenylethyl)phenol

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Abstract

This technical guide provides a comprehensive overview of **2,4-Bis(1-phenylethyl)phenol**, a substituted phenolic compound with significant industrial and potential therapeutic applications. The document details its history, synthesis, and physicochemical properties. It further explores its known and putative biological activities, including its roles as an antioxidant, a potential pro-apoptotic agent, and an antihistamine, alongside its application as a UV stabilizer. This guide consolidates quantitative data, outlines detailed experimental protocols, and presents signaling pathways and experimental workflows through explanatory diagrams to serve as a valuable resource for the scientific community.

Introduction and History

2,4-Bis(1-phenylethyl)phenol, a member of the styrenated phenol family, has a history rooted in the development of industrial polymer chemistry. While the precise date of its first synthesis is not well-documented, its emergence is intrinsically linked to the advancement of the Friedel-Crafts alkylation reaction, discovered by Charles Friedel and James Crafts in 1877.^{[1][2]} The industrial-scale production of styrenated phenols gained momentum in the mid-20th century, driven by the need for effective antioxidants and stabilizers in the burgeoning plastics and rubber industries.^{[3][4]} Early patents from this era describe the synthesis of various substituted phenols through the reaction of phenol with styrene, highlighting the utility of these compounds.

[5] Initially valued for its ability to prevent oxidative degradation in polymers, research has since expanded to investigate its potential biological activities.[6]

Physicochemical Properties

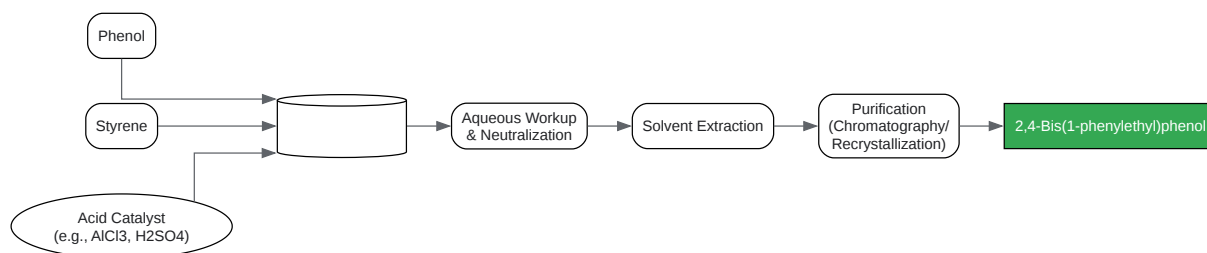
2,4-Bis(1-phenylethyl)phenol is a solid at room temperature, typically appearing as a white to light yellow crystalline powder.[6] It is soluble in organic solvents such as methanol and ethanol.[6] The key physicochemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C22H22O	[7][8][9]
Molecular Weight	302.41 g/mol	[7][10]
CAS Number	2769-94-0	[7][8][9]
Appearance	White to light yellow crystalline powder	[6]
Boiling Point	429.4 °C at 760 mmHg	[7]
Flash Point	201.2 °C	[7]
Density	1.075 g/cm ³	[7]
pKa (Predicted)	10.42 ± 0.10	[7]
LogP (Predicted)	6.1	[11]
Hydrogen Bond Donor Count	1	[7]
Hydrogen Bond Acceptor Count	1	[7]
Rotatable Bond Count	4	[7]

Synthesis and Purification

The primary method for synthesizing **2,4-Bis(1-phenylethyl)phenol** is the Friedel-Crafts alkylation of phenol with styrene.[6] This electrophilic aromatic substitution reaction is typically catalyzed by a Lewis acid or a strong Brønsted acid.[4]

Synthesis Workflow



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A generalized workflow for the synthesis of **2,4-Bis(1-phenylethyl)phenol**.

Experimental Protocol: Friedel-Crafts Alkylation

Materials:

- Phenol
- Styrene
- Lewis Acid Catalyst (e.g., Aluminum Chloride) or Brønsted Acid (e.g., Sulfuric Acid)
- Solvent (e.g., Toluene or excess phenol)
- Sodium Bicarbonate solution (for neutralization)
- Anhydrous Magnesium Sulfate (for drying)
- Organic solvent for extraction (e.g., Ethyl acetate)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, reflux condenser, and dropping funnel, dissolve phenol in the chosen solvent under an inert atmosphere (e.g., nitrogen).
- Carefully add the acid catalyst to the phenol solution while stirring.
- Heat the reaction mixture to the desired temperature (typically between 120-180°C).
- Slowly add styrene dropwise to the reaction mixture over a period of 1-2 hours to control the exothermic reaction.
- After the addition is complete, continue to stir the reaction mixture at the elevated temperature for an additional 2-4 hours to ensure complete reaction.
- Cool the reaction mixture to room temperature and quench the reaction by slowly adding it to a cold sodium bicarbonate solution to neutralize the acid catalyst.
- Transfer the mixture to a separatory funnel and extract the organic layer with an appropriate solvent like ethyl acetate.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification

The crude product is typically a mixture of mono-, di-, and tri-styrenated phenols. Purification of **2,4-Bis(1-phenylethyl)phenol** can be achieved through the following methods:

- Column Chromatography: The crude mixture can be purified using silica gel column chromatography with a suitable eluent system (e.g., a gradient of ethyl acetate in hexane) to separate the different isomers and degrees of substitution.
- Recrystallization: The purified product can be further refined by recrystallization from a suitable solvent or solvent mixture (e.g., ethanol/water or hexane) to obtain a crystalline solid.^[12]

Biological Activities and Mechanisms of Action

While research on the specific biological activities of **2,4-Bis(1-phenylethyl)phenol** is ongoing, its structural features suggest several potential therapeutic applications.

Antioxidant Activity

The phenolic hydroxyl group in **2,4-Bis(1-phenylethyl)phenol** allows it to act as a potent antioxidant by donating a hydrogen atom to scavenge free radicals, thereby terminating oxidative chain reactions.^[3] This property is the basis for its use as a stabilizer in polymers and suggests its potential in mitigating oxidative stress-related conditions.^[6]

Materials:

- 2,2-diphenyl-1-picrylhydrazyl (DPPH) solution in methanol (e.g., 0.1 mM)
- Methanol
- **2,4-Bis(1-phenylethyl)phenol** stock solution in methanol
- Positive control (e.g., Ascorbic acid or Trolox)
- 96-well microplate
- Microplate reader

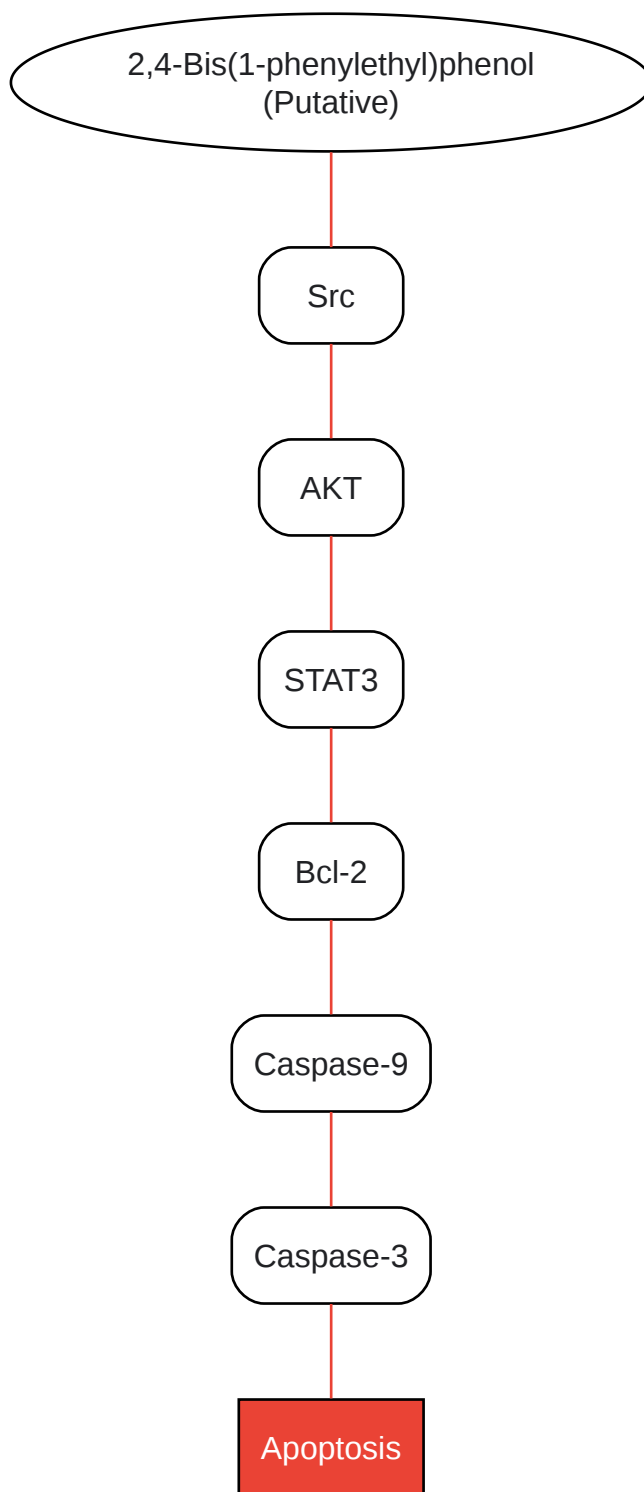
Procedure:

- Prepare a series of dilutions of the **2,4-Bis(1-phenylethyl)phenol** stock solution and the positive control in methanol.
- In a 96-well microplate, add a fixed volume of the DPPH solution to each well.
- Add an equal volume of the sample dilutions, positive control, or methanol (as a blank) to the wells.
- Incubate the plate in the dark at room temperature for 30 minutes.

- Measure the absorbance of each well at the characteristic wavelength of DPPH (around 517 nm) using a microplate reader.
- Calculate the percentage of radical scavenging activity for each concentration and determine the IC50 value (the concentration required to scavenge 50% of the DPPH radicals).

Pro-apoptotic Activity

While direct studies on the pro-apoptotic activity of **2,4-Bis(1-phenylethyl)phenol** are limited, research on the structurally similar compound, 4-(tert-butyl)-2,6-bis(1-phenylethyl)phenol, has demonstrated its ability to induce apoptosis in cancer cells through the suppression of the Src/AKT-STAT3 signaling pathway. This suggests a potential mechanism for the anticancer effects of related styrenated phenols.

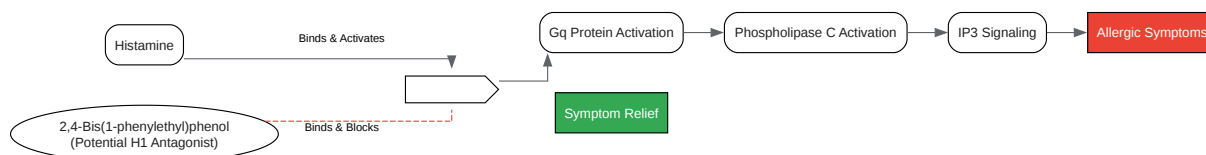


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A putative pro-apoptotic signaling pathway based on a structurally related compound.

Antihistaminic Activity

Some derivatives of **2,4-Bis(1-phenylethyl)phenol** have been reported to exhibit antihistaminic activity.[6] Antihistamines typically function as H1 receptor antagonists, competitively binding to the receptor and preventing its activation by histamine.[13][14] This action alleviates allergic symptoms such as itching, sneezing, and inflammation.[15][16]



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The general mechanism of H1 receptor antagonism.

Industrial Applications

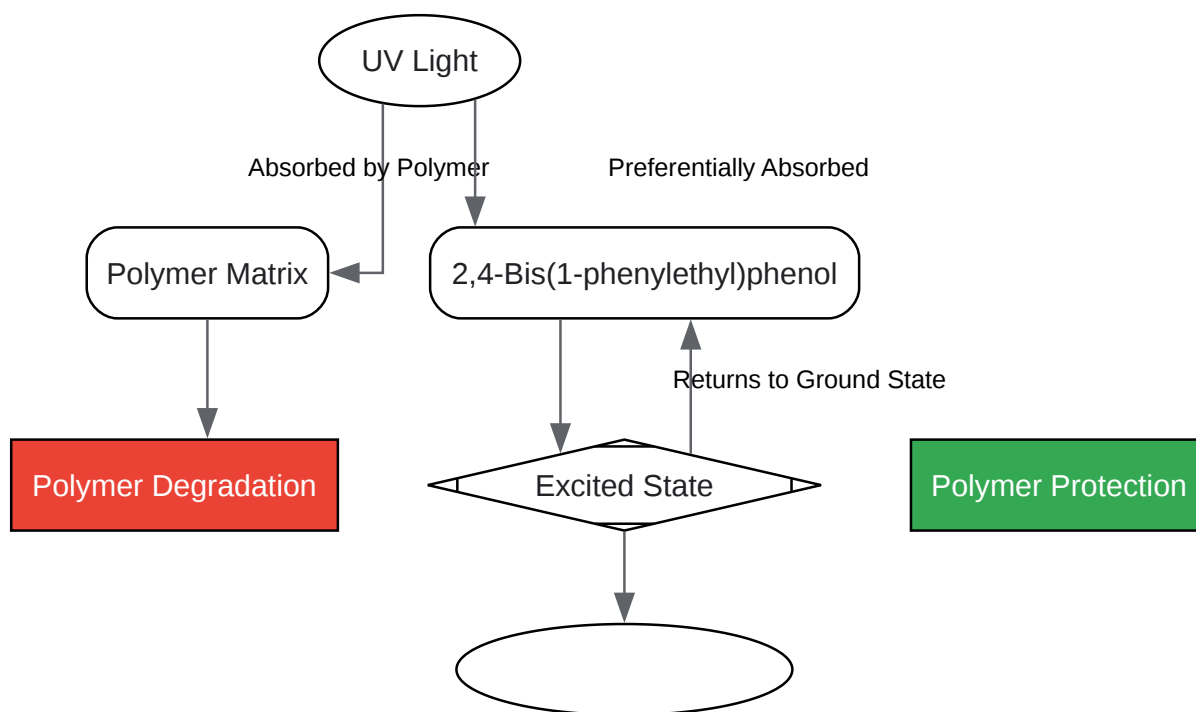
2,4-Bis(1-phenylethyl)phenol is utilized in various industrial applications, primarily due to its antioxidant and UV-absorbing properties.

Polymer Stabilizer and Antioxidant

In the polymer industry, **2,4-Bis(1-phenylethyl)phenol** serves as an effective antioxidant and stabilizer for a range of plastics and synthetic rubbers.[3] It protects these materials from degradation caused by heat, oxygen, and mechanical stress during processing and end-use, thereby extending their lifespan and maintaining their physical properties.[17]

UV Stabilizer

The phenolic structure of **2,4-Bis(1-phenylethyl)phenol** enables it to function as a UV absorber.[6] When incorporated into polymers, it absorbs harmful UV radiation and dissipates it as heat, preventing the photo-oxidation that leads to discoloration, embrittlement, and loss of mechanical strength in materials exposed to sunlight.[18][19][20]



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A simplified representation of UV absorption by a phenolic stabilizer.

Characterization Data

The structural elucidation of **2,4-Bis(1-phenylethyl)phenol** is typically performed using spectroscopic methods. Below is a summary of expected and reported data.

Technique	Expected/Reported Data	Source(s)
^1H NMR	Aromatic protons, methine protons (CH), methyl protons (CH_3), and a phenolic hydroxyl proton (OH).	General chemical principles
^{13}C NMR	Aromatic carbons, methine carbons, and methyl carbons. A spectrum is available in public databases.	[11]
Mass Spectrometry (GC-MS)	Molecular ion peak (m/z) around 302, with characteristic fragmentation patterns.	[8] [11]
Infrared (IR) Spectroscopy	Characteristic peaks for O-H stretching (hydroxyl group), C-H stretching (aromatic and aliphatic), and C=C stretching (aromatic rings).	[11]

Conclusion

2,4-Bis(1-phenylethyl)phenol is a versatile compound with established industrial importance and promising potential in the pharmaceutical and life sciences sectors. Its synthesis via Friedel-Crafts alkylation is a well-understood process, and its antioxidant and UV-stabilizing properties are well-utilized. While its biological activities are still under active investigation, preliminary evidence and the activities of structurally related compounds suggest that it may possess valuable pro-apoptotic and antihistaminic properties. This technical guide provides a foundational resource for researchers and professionals, consolidating current knowledge and offering detailed protocols to facilitate further exploration and application of this multifaceted molecule. Further research is warranted to fully elucidate its mechanisms of action and to explore its full therapeutic potential.

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